

Protocol for Blade-Coating of Y6-Based Organic Solar Cell Active Layers

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Compound of Interest

Compound Name: HAC-Y6

Cat. No.: B612146

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Application Note & Protocol

Introduction

This document provides a detailed protocol for the fabrication of high-performance organic solar cells (OSCs) utilizing the non-fullerene acceptor Y6. The protocol focuses on the blade-coating technique, a scalable deposition method suitable for large-area device fabrication. The procedures outlined below cover substrate cleaning, precursor solution preparation, and the blade-coating process for a common Y6-based blend, PM6:Y6. This guide is intended for researchers and scientists in the field of organic electronics and photovoltaics.

Y6, also known as BTP-4F, is a highly efficient n-type organic semiconductor with a broad absorption spectrum extending into the near-infrared region.^{[1][2]} Its unique A-DA'D-A molecular structure facilitates efficient charge separation and transport, leading to high power conversion efficiencies (PCEs) in OSCs.^{[1][2]} Blade-coating is a solution-based deposition technique that offers advantages over spin-coating, including lower material waste and compatibility with roll-to-roll processing.^[3]

Experimental Protocols

Substrate Cleaning

Thorough cleaning of the indium tin oxide (ITO) coated glass substrates is critical for fabricating high-quality, defect-free thin films and functional devices. The following multi-step cleaning procedure is recommended:

- **Initial Cleaning:** Gently scrub the ITO surface with a lint-free cloth and a small amount of Hellmanex™ III solution to physically remove particulates. Rinse thoroughly with deionized (DI) water.
- **Ultrasonication in Detergent:** Place the substrates in a substrate rack and immerse them in a beaker containing a 1% (by volume) solution of Hellmanex™ in DI water. Sonicate in an ultrasonic bath for 5 minutes.
- **DI Water Rinse:** Rinse the substrates thoroughly twice with hot DI water to remove any detergent residue.
- **Ultrasonication in Isopropanol (IPA):** Transfer the substrates to a clean beaker containing IPA and sonicate for 5 minutes to remove organic residues.
- **Final DI Water Rinse:** Rinse the substrates again thoroughly twice with DI water.
- **Drying:** Dry the substrates using a nitrogen (N₂) gun.
- **UV-Ozone Treatment:** Immediately before depositing the subsequent layer, treat the substrates with UV-ozone for 15-20 minutes to increase the surface wettability and remove any remaining organic contaminants.

Precursor Solution Preparation (PM6:Y6 Blend)

The quality of the precursor solution is paramount for achieving high-performance devices. The following protocol is for preparing a common PM6:Y6 blend solution.

- **Materials:**
 - Donor Polymer: PM6 (PBDB-T-2F)
 - Acceptor: Y6 (BTP-4F)
 - Solvent: Chloroform (CF) or o-Xylene (o-XY)
 - Additive (optional but recommended): 1-Chloronaphthalene (CN) or 1,2-Dimethylnaphthalene (DMN)

- Procedure:
 - Prepare a blend of PM6 and Y6 in a 1:1.2 weight ratio. For example, weigh 10 mg of PM6 and 12 mg of Y6.
 - Dissolve the solid materials in the chosen solvent to achieve a total concentration of 16-20 mg/mL. For instance, for a 16 mg/mL concentration, dissolve 22 mg of the PM6:Y6 blend in 1.375 mL of solvent.
 - If using an additive, add it to the solvent at a concentration of 0.5% by volume.
 - Stir the solution on a hotplate at a controlled temperature. For chloroform-based solutions, stir at room temperature for at least 3 hours. For o-xylene based solutions, stir at 60 °C for at least 2 hours.
 - Ensure the solution is completely dissolved and homogenous before use. It is recommended to filter the solution through a 0.45 µm PTFE filter.

Blade-Coating of the PM6:Y6 Active Layer

The blade-coating process should be performed in a controlled environment, such as a nitrogen-filled glovebox, to minimize exposure to oxygen and moisture.

- Setup:
 - Pre-heat the substrate to the desired temperature using a hotplate integrated with the blade-coater.
 - Set the gap between the blade and the substrate (typically 80-100 µm).
 - Set the blade-coating speed.
- Deposition:
 - Dispense a specific volume of the prepared PM6:Y6 solution in front of the blade.
 - Initiate the blade movement across the substrate at a constant speed. The moving blade will drag the solution, leaving a thin, wet film.

- The solvent evaporates, leaving a solid active layer film.
- Post-Deposition Annealing:
 - After blade-coating, anneal the film at a specific temperature and for a set duration to optimize the morphology of the active layer. A typical annealing condition is 90-110 °C for 5-10 minutes.

Data Presentation

The performance of blade-coated Y6-based organic solar cells is highly dependent on the processing parameters. The following tables summarize the impact of key parameters on device performance, based on reported literature.

Table 1: Effect of Blade-Coating Speed on PM6:Y6 Device Performance

| Blade Type | Coating Speed (mm/s) | Voc (V) | Jsc (mA/cm ²) | FF (%) | PCE (%) | Reference |
|------------|----------------------|---------|---------------------------|--------|---------|-----------|
| Normal | 0.5 | 0.84 | 24.5 | 70.2 | 14.55 | |
| Patterned | 0.5 | 0.84 | 25.8 | 73.5 | 15.93 | |

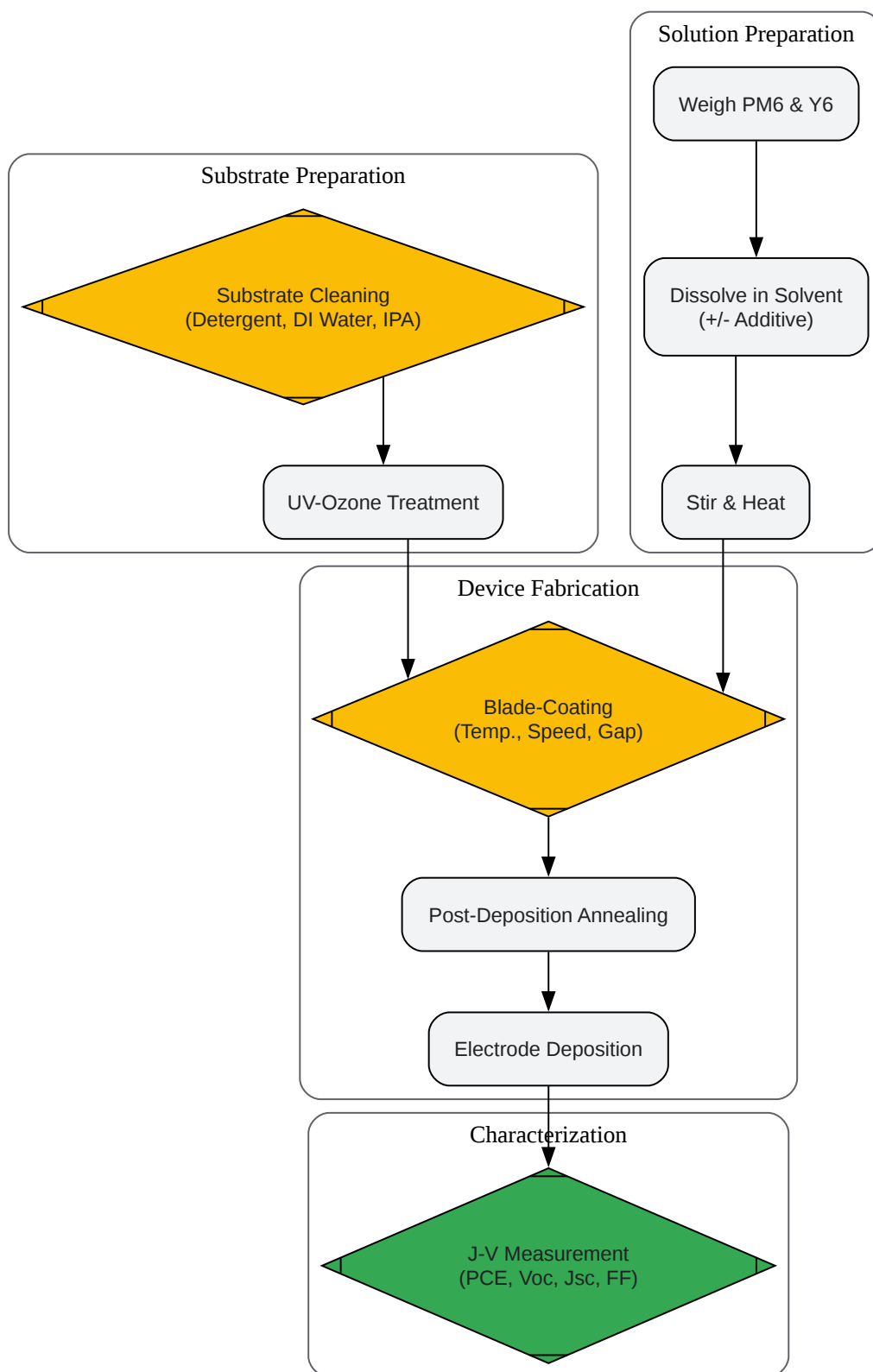
Table 2: Effect of Substrate Temperature and Additives on Blade-Coated PM6:Y6 Device Performance

| Solvent | Additive | Substrate Temp. (°C) | Voc (V) | Jsc (mA/cm ²) | FF (%) | PCE (%) | Reference |
|------------|----------|----------------------|---------|---------------------------|--------|---------|-----------|
| o-Xylene | None | 40 | - | - | - | - | |
| o-Xylene | DMN | 90 | - | - | - | 15.51 | |
| Chloroform | 0.3% CN | - | 0.85 | 25.3 | 77.3 | 16.69 | |
| Chloroform | 0.6% CN | - | 0.85 | 25.1 | 76.8 | 16.44 | |

Table 3: Example of a Ternary Blend (PM6:Y6:PC₇₁BM) Blade-Coated Device

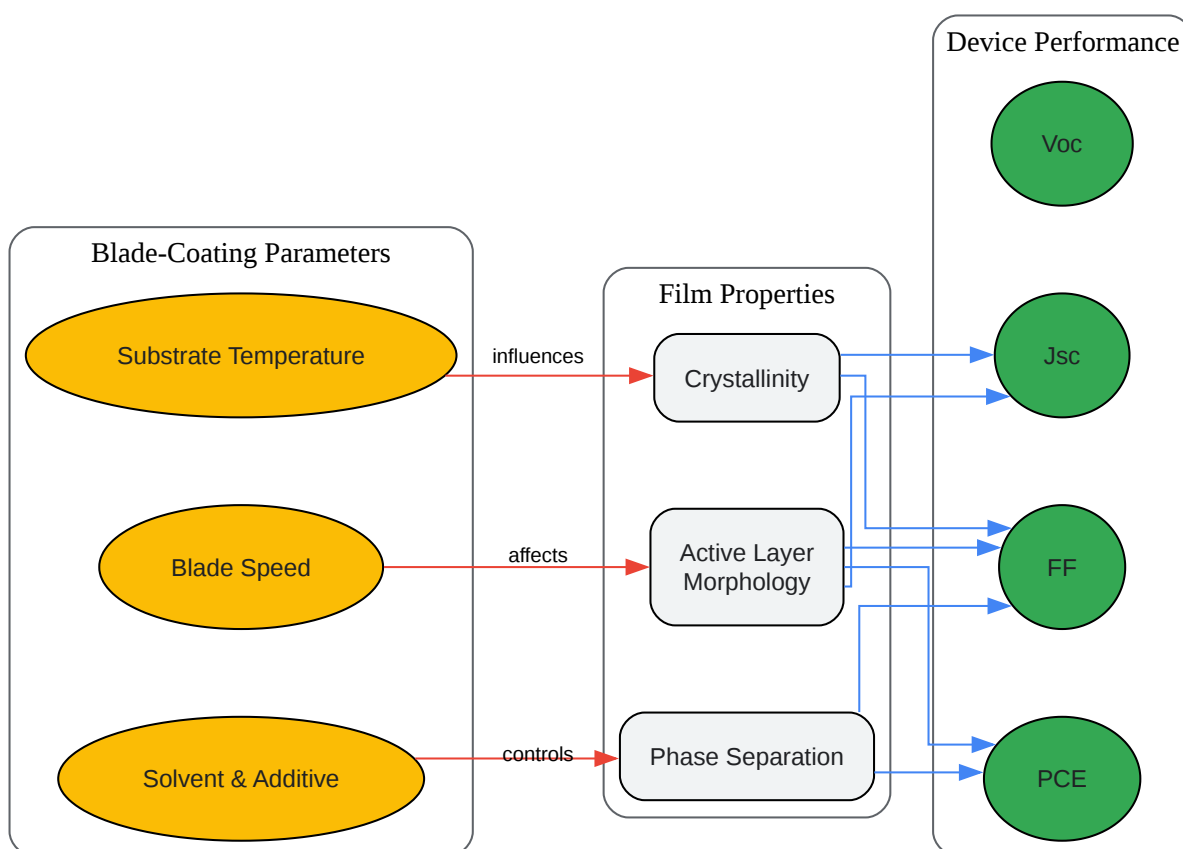
| Blend Ratio (w/w/w) | Solvent | Substrate Temp. (°C) | Coating Speed (mm/s) | Voc (V) | Jsc (mA/cm ²) | FF (%) | PCE (%) | Reference |
|---------------------|----------|----------------------|----------------------|---------|---------------------------|--------|---------|-----------|
| 1:0.96:0.24 | o-Xylene | 40 | 8 | - | - | - | ~17% | |

Mandatory Visualization



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Caption: Experimental workflow for the fabrication and characterization of blade-coated Y6-based organic solar cells.



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Caption: Influence of blade-coating parameters on film properties and final device performance.

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